

# Personal protective equipment for handling 1-Phenyl-1-propyne

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## Compound of Interest

Compound Name: 1-Phenyl-1-propyne

Cat. No.: B1211112

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## Essential Safety and Handling Guide for 1-Phenyl-1-propyne

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Phenyl-1-propyne** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

## Hazard Identification and Classification

**1-Phenyl-1-propyne** is classified as a hazardous chemical. It is a combustible liquid that can cause skin and serious eye irritation.[1][2][3] Inhalation may lead to respiratory irritation.[2][4]

Signal Word: Warning[1][4][5]

Hazard Statements:

- Combustible liquid.[1][5]
- Causes skin irritation.[1][2][3]
- Causes serious eye irritation.[1][2][3]
- May cause respiratory irritation.[2]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Phenyl-1-propyne** to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation.[1][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant clothing.	Prevents skin contact which can cause irritation.[1][6][7]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge or a dust mask (type N95) is recommended.	Minimizes the inhalation of vapors that can cause respiratory tract irritation.[1][4]

## Quantitative Data Summary

Property	Value	Source
CAS Number	673-32-5	[1][5]
Molecular Formula	C <sub>9</sub> H <sub>8</sub>	[2]
Molecular Weight	116.16 g/mol	[2]
Appearance	Colorless to Yellow Liquid	[3][8]
Boiling Point	181 °C (358 °F)	[3]
Flash Point	62 °C (143.6 °F) - closed cup	[3][4]
Density	0.94 g/cm <sup>3</sup>	[9]
Solubility	Sparingly soluble in water	[9]

## Operational and Disposal Plans

### Step-by-Step Handling Protocol

- Preparation:
  - Ensure a safety shower and eyewash station are readily accessible.[\[6\]](#)
  - Work in a well-ventilated chemical fume hood.[\[1\]](#)[\[5\]](#)
  - Remove all potential ignition sources, such as open flames, sparks, and hot surfaces.[\[1\]](#)[\[5\]](#)
  - Don all required personal protective equipment as specified in the table above.
- Handling:
  - Ground and bond containers when transferring the material to prevent static discharge.[\[6\]](#)
  - Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)
  - Avoid inhaling vapors or mists.[\[1\]](#)
  - Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[\[5\]](#)
  - Keep the container tightly sealed.[\[1\]](#)[\[5\]](#)
  - For long-term storage and to maintain product quality, refrigeration may be recommended.[\[5\]](#)[\[8\]](#)

## Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[5\]](#)[\[8\]](#)

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[5][8]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[1][6]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8]
- Fire: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam to extinguish.[1][5]  
Water spray can be used to cool closed containers.[5]

## Disposal Plan

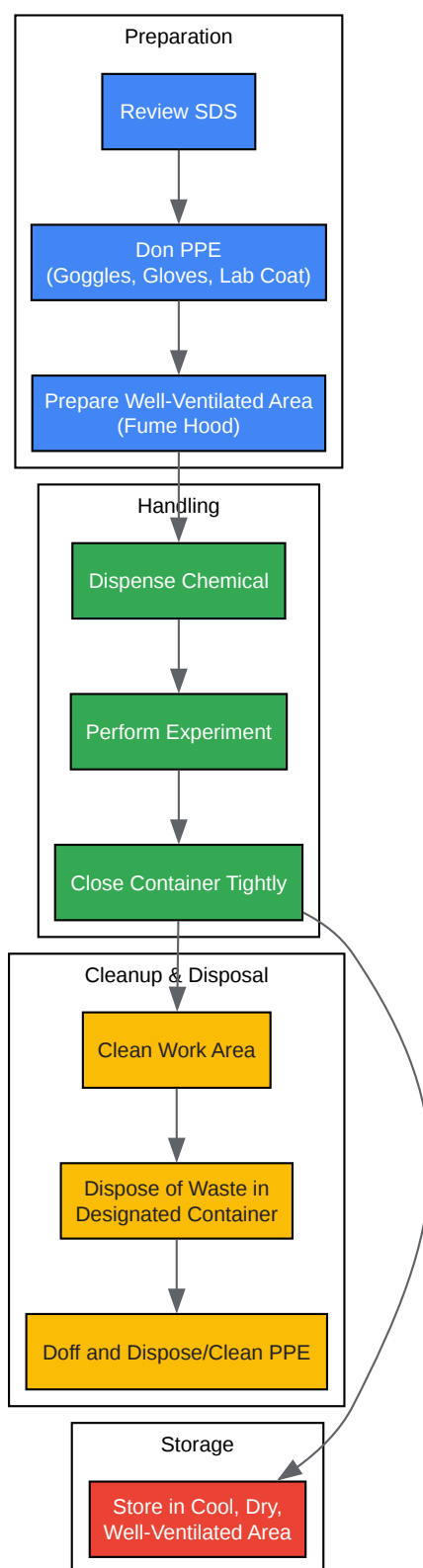
All waste materials, including empty containers and contaminated PPE, must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste:
  - Collect unused **1-Phenyl-1-propyne** and any solutions containing it in a designated, labeled, and sealed container for hazardous waste.
  - Do not dispose of it down the drain.[5]
- Contaminated Materials:
  - Absorb spills with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[6]
  - Contaminated lab coats and other reusable PPE should be decontaminated before reuse.
  - Dispose of single-use contaminated items, such as gloves and paper towels, as hazardous waste.
- Container Disposal:
  - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste.

- Dispose of the rinsed container as hazardous waste through an approved waste disposal plant.<sup>[1]</sup><sup>[5]</sup>

## Workflow Visualization

The following diagram illustrates the standard workflow for handling **1-Phenyl-1-propyne**.



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Caption: Workflow for handling **1-Phenyl-1-propyne**.

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